

Technical Guide: Physicochemical Properties of 4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile

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Compound of Interest

Compound Name: 4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile**, a heterocyclic compound with potential applications in medicinal chemistry and organic synthesis. This document outlines its key physical constants, detailed experimental protocols for their determination, and a summary of its synthesis.

Physicochemical Data

The experimentally determined melting point and density of **4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile** are summarized below. These properties are critical for material characterization, purity assessment, and process development.

Property	Value	Conditions
Melting Point	222-224 °C	Measured in isopropanol[1]
Density	1.42 ± 0.1 g/cm ³	20 °C, 760 Torr[1]
Appearance	Light yellow to yellow solid	
Purity	97%	[2]
Storage	Sealed in a dry environment at room temperature	[2]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and density of solid compounds like **4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile**.

Melting Point Determination

The melting point of a crystalline solid is a crucial indicator of its purity.[1] Pure crystalline substances typically exhibit a sharp, well-defined melting point.[1] The presence of impurities generally leads to a depression and broadening of the melting range. A common and reliable method for melting point determination is the capillary method.[3]

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature at which the substance transitions from a solid to a liquid is recorded.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[4]
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** The sample must be completely dry and in a fine powdered form to ensure efficient and reproducible heat transfer.[1] If necessary, grind the crystalline sample into a fine powder using a mortar and pestle.[1]
- **Capillary Tube Packing:** Press the open end of a capillary tube into the powdered sample. A small amount of the compound will be forced into the tube. Tap the sealed end of the tube on a hard surface to pack the sample down. The height of the packed sample should be approximately 1-2 mm.[2]
- **Measurement:**
 - Place the packed capillary tube into the heating block of the melting point apparatus.[3]
 - For an unknown sample, a rapid initial heating can be performed to determine an approximate melting range.[4]
 - For a precise measurement, begin heating at a rate of about 3-4 °C/min until the temperature is 4-6 °C below the expected melting point.[2]
 - Reduce the heating rate to 1-2 °C/min to allow for thermal equilibrium.[2]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume.[5] For solid materials, several methods can be employed for accurate density measurement, including pycnometry and the gravimetric buoyancy technique based on Archimedes' principle.[5][6]

Principle (Gas Pycnometry): This non-destructive method determines the volume of a solid by measuring the displacement of a gas (typically helium) within a calibrated chamber.[6] The density is then calculated from the sample's mass and its measured volume.[6]

Apparatus:

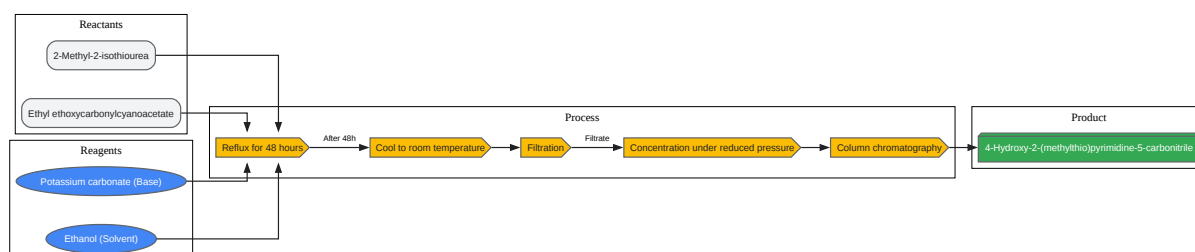
- Gas pycnometer[6]
- Analytical balance
- Spatula

Procedure:

- Mass Measurement: Accurately weigh the solid sample using an analytical balance.
- Volume Measurement:
 - Place the weighed sample into the sample chamber of the gas pycnometer.[6]
 - The instrument will then automatically introduce a known pressure of an inert gas (e.g., helium) into a reference chamber and then expand it into the sample chamber.[6]
 - By measuring the pressure change, the instrument calculates the volume of the solid sample, excluding any open pores.[6]
- Density Calculation: The density of the sample is calculated by the instrument using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Synthesis Workflow

The synthesis of **4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile** can be achieved through the condensation of 2-Methyl-2-isothiourea and ethyl ethoxycarbonylcynoacetate in the presence of a base.[1]



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Caption: Synthesis workflow for **4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile**.

Applications in Drug Development

Derivatives of pyrimidine-5-carbonitrile are recognized for their diverse pharmacological activities and are of significant interest in drug discovery. Various studies have explored their potential as anticancer and anthelmintic agents. Specifically, certain pyrimidine-5-carbonitrile derivatives have been investigated for their cytotoxic activity against cancer cell lines and their ability to induce apoptosis.[7][8] The core structure of **4-Hydroxy-2-(methylthio)pyrimidine-5-carbonitrile** serves as a valuable scaffold for the synthesis of more complex molecules with potential therapeutic applications.

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